

best practices for storing and handling lem 1460

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Compound of Interest

Compound Name: *lem 1460*

Cat. No.: *B1662290*

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Technical Support Center: lem 1460

Welcome to the technical support center for **lem 1460**. This resource is designed for researchers, scientists, and drug development professionals to provide best practices for storing and handling **lem 1460**, as well as to offer troubleshooting guidance for its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is **lem 1460** and what is its primary mechanism of action?

lem 1460 is a selective, voltage-dependent open-channel blocker of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors.[1][2] Its primary mechanism of action is the selective inhibition of Calcium (Ca^{2+})-permeable AMPA receptors that lack the GluA2 subunit.[1][2] It also has an inhibitory effect on NMDA receptors.[1][2]

Q2: How should I store **lem 1460** powder?

Solid **lem 1460** should be stored at room temperature under desiccating conditions.[2]

Q3: How do I prepare and store **lem 1460** stock solutions?

lem 1460 is soluble in both water and DMSO up to 100 mM.[2] For in vivo experiments, a stock solution can be prepared in DMSO and then diluted in a vehicle such as 40% PEG300, 5% Tween-80, and 45% saline to a final concentration of 2.5 mg/mL.[3] It is recommended to prepare solutions on the same day of use.[2] If storage is necessary, aliquot the solution and

store at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#) Before use, equilibrate the solution to room temperature and ensure there is no precipitation.[\[2\]](#)

Q4: What are the typical working concentrations for **lem 1460** in experiments?

The effective concentration of **lem 1460** can vary depending on the experimental setup and the specific AMPA receptor subunits present. For patch-clamp experiments on recombinant human GluR2-lacking AMPA receptors, significant blocking effects are observed at concentrations as low as 1 μM .[\[1\]](#) In vivo studies have used doses up to 30 mg/kg, although toxic effects like ataxia were observed at the highest dose.[\[4\]](#)

Data Presentation

The inhibitory activity of **lem 1460** is dependent on the subunit composition of the AMPA receptor. Below is a summary of its potency on different receptor subtypes.

Receptor Subtype	IC50 (μM)	Description
GluA2-lacking AMPA Receptors	2.6	High potency inhibition of Ca^{2+} -permeable receptors.
GluA2-containing AMPA Receptors	1102	Low potency inhibition of Ca^{2+} -impermeable receptors.
Human Unmutated AMPA Receptors	100	Moderate potency in a competitive block mechanism. [1] [5]
Mutant Nondesensitizing GluR Channels	10	Higher potency in a competitive block mechanism. [1] [5]

Experimental Protocols

Detailed Methodology for Whole-Cell Patch-Clamp Electrophysiology

This protocol is adapted from studies investigating the effects of **lem 1460** on recombinant AMPA receptors expressed in HEK293 cells.^[1]

1. Cell Preparation:

- Culture HEK293 cells and transfect with the desired AMPA receptor subunit cDNAs.
- Visually identify transfected cells, often with the aid of a co-transfected fluorescent protein.

2. Solutions:

- Internal (Pipette) Solution (in mM): 140 CsCl, 2 MgCl₂, 10 EGTA, 10 HEPES, 2 ATP-Mg. Adjust pH to 7.2.
- External Solution (in mM): 140 NaCl, 2.5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 glucose. Adjust pH to 7.4.
- **lem 1460** Stock Solution: Prepare a 100 mM stock in sterile water or DMSO.
- Working Solutions: Dilute the stock solution in the external solution to the desired final concentrations for each experiment. Prepare fresh daily.^[1]

3. Recording:

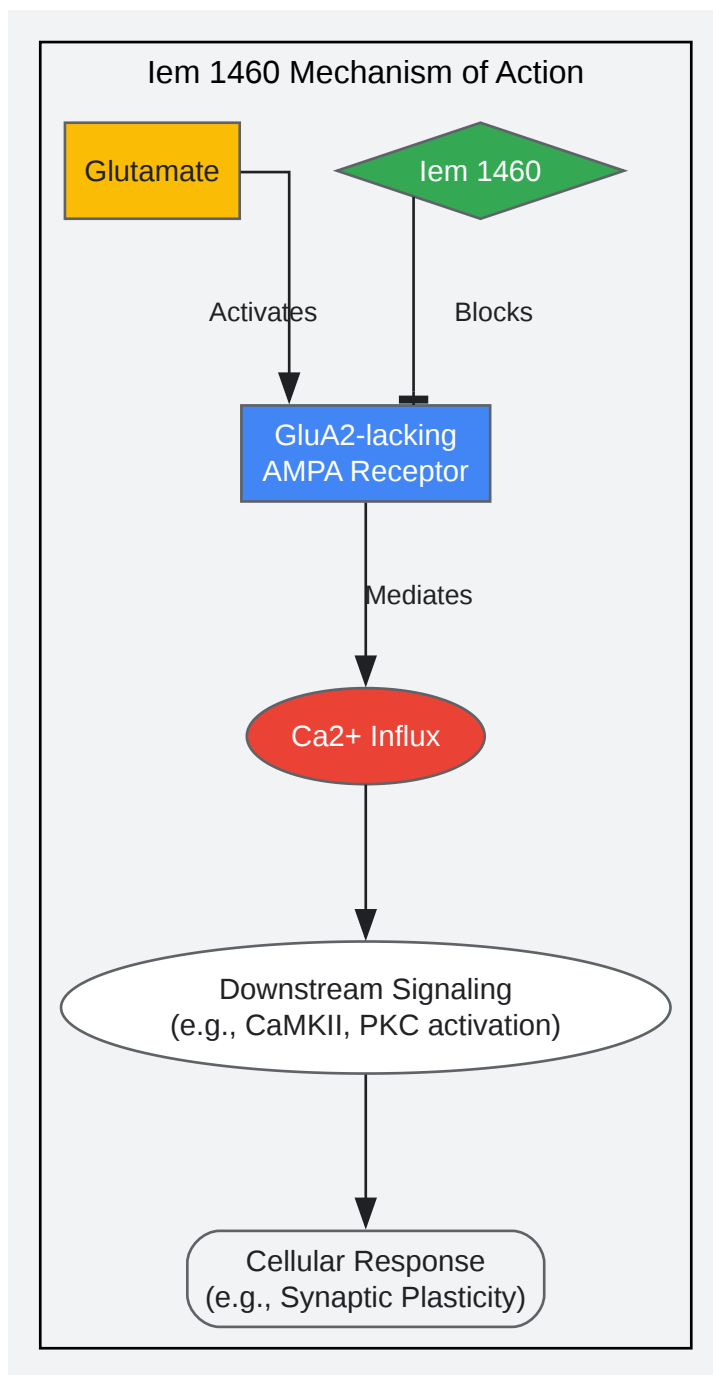
- Pull patch pipettes from borosilicate glass to a resistance of 3-5 MΩ when filled with the internal solution.
- Establish a whole-cell patch-clamp configuration on a transfected cell.
- Apply the agonist (e.g., glutamate) with and without varying concentrations of **lem 1460** using a fast perfusion system.
- To investigate open-channel block, co-apply **lem 1460** with the agonist. To assess competitive antagonism, pre-apply **lem 1460** before the agonist.
- Record membrane currents using a patch-clamp amplifier.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in stock solution upon thawing.	The solution may have become supersaturated during freezing, or the solvent may have evaporated.	Gently warm the solution to 37°C and vortex to redissolve. If precipitation persists, the solution may need to be remade. Ensure vials are sealed tightly to prevent solvent evaporation.
Inconsistent or no effect of Iem 1460 in experiments.	1. Incorrect concentration. 2. Degradation of the compound. 3. Presence of GluA2-containing AMPA receptors.	1. Verify calculations and dilution series. 2. Prepare fresh stock solutions. Avoid repeated freeze-thaw cycles. 3. Confirm the expression of GluA2-lacking AMPA receptors in your experimental system. The IC ₅₀ for GluA2-containing receptors is significantly higher. [2]
High background noise in electrophysiology recordings.	Poor seal resistance or issues with the recording setup.	Ensure a high-resistance seal (>1 GΩ) is formed between the pipette and the cell membrane. Check grounding and shielding of the setup to minimize electrical noise.
Observed toxicity or off-target effects in in vivo studies.	High dosage or non-specific binding.	At doses of 30 mg/kg, toxic effects such as ataxia and motor impairment have been reported. [4] It is advisable to perform a dose-response study to determine the optimal concentration with minimal side effects. Iem 1460 also blocks NMDA receptors, which could contribute to off-target effects. [2]

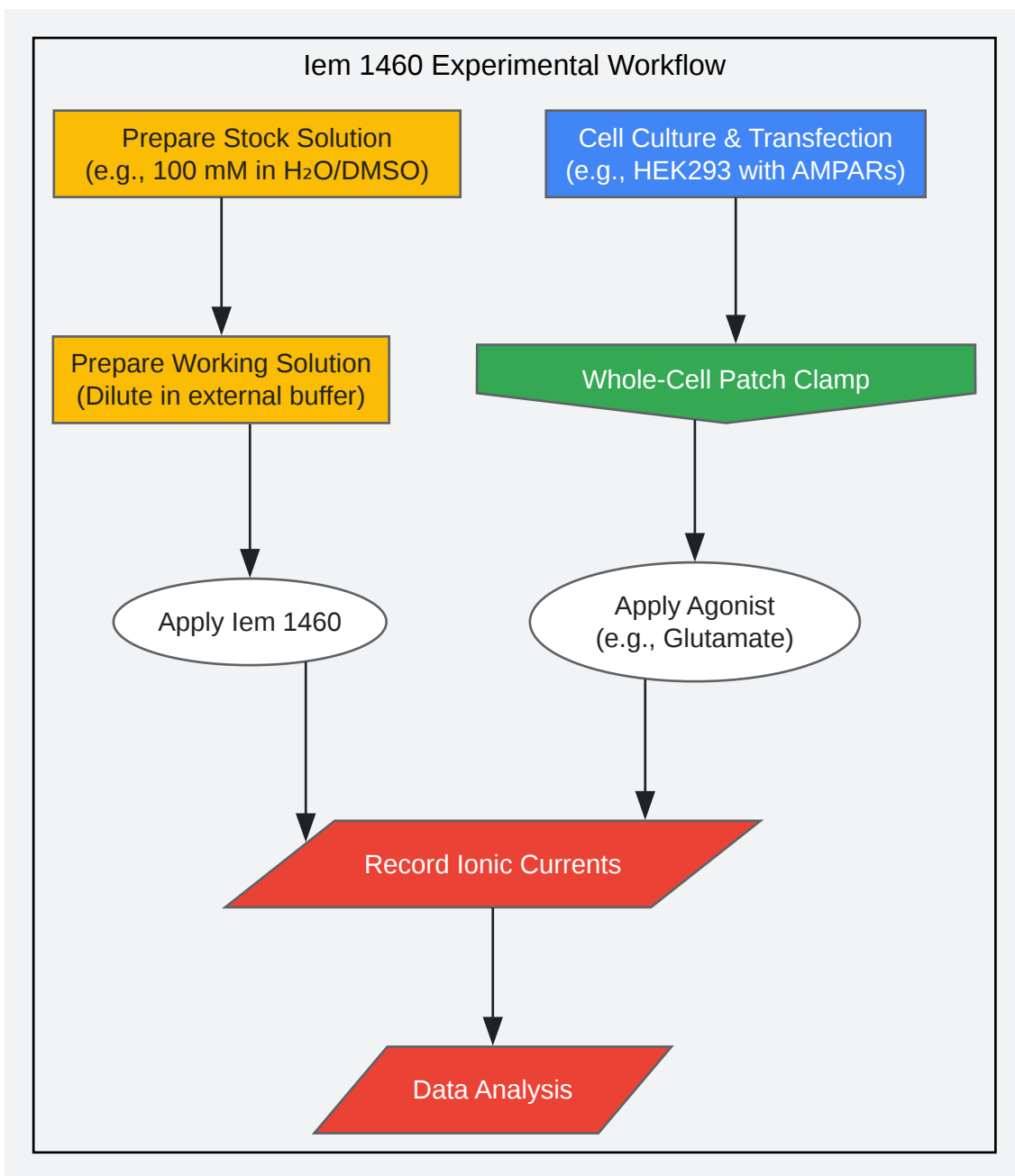
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Caption: **Iem 1460** blocks Ca²⁺ influx through GluA2-lacking AMPA receptors.



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Caption: Workflow for electrophysiological analysis of **Iem 1460**.

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